

Methyl Trichloroacetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl trichloroacetate

Cat. No.: B166323

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Methyl trichloroacetate (MTCA) is a versatile reagent and solvent utilized in various chemical syntheses, including the production of pharmaceuticals and agrochemicals.^[1] As a halogenated ester, its reactivity necessitates a thorough understanding of its hazard profile and strict adherence to safety protocols to mitigate risks in a laboratory and manufacturing setting. This technical guide provides an in-depth overview of the safety data for **methyl trichloroacetate** and detailed precautions for its handling.

Core Safety and Hazard Information

Methyl trichloroacetate is classified as a toxic and corrosive substance that poses significant health risks upon exposure.^{[2][3]} It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.^{[1][4]}

GHS Hazard Classification

Methyl trichloroacetate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.^{[1][4][5]}
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.^{[4][5]}

- Acute Toxicity, Inhalation (Category 3): Toxic if inhaled.[4][5]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][2][4][5][6]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][2][4][5][6]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][2][6]
- Flammable Liquids (Category 4): Combustible liquid.[4][7]
- Carcinogenicity (Limited Evidence): Limited evidence of a carcinogenic effect (R40).[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methyl trichloroacetate** is provided in the table below.

Property	Value
CAS Number	598-99-2[1][4][8]
Molecular Formula	C3H3Cl3O2[1][4][8]
Molecular Weight	177.41 g/mol [2][4][8]
Appearance	Colorless liquid[1][2]
Odor	Sweet, fruity odor[1]
Melting Point	-18 °C[8][9]
Boiling Point	147.9 ± 3.0 °C to 154 °C[3][5][8][9]
Density	1.488 to 1.5 g/cm ³ [3][8][9]
Flash Point	72 °C to 72.8 °C[5][8]
Vapor Pressure	4.3 to 5.5 mmHg[2][8][10]
Water Solubility	1050 mg/L (Insoluble to some extent)[1]

Experimental Protocols for Safe Handling

Adherence to strict protocols is mandatory when working with **methyl trichloroacetate** to ensure the safety of personnel and the integrity of the research.

Personal Protective Equipment (PPE)

A foundational aspect of safe handling involves the use of appropriate personal protective equipment. The following PPE is required:

- Eye Protection: Chemical safety goggles and a face shield if there is a splash hazard.[\[5\]](#)
- Hand Protection: Impervious gloves, such as butyl rubber or Viton.[\[5\]](#)
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are minimum requirements. For larger quantities or in case of potential for significant exposure, impervious protective clothing and boots should be used.[\[5\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[4\]](#) If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[11\]](#)

Engineering Controls

- Ventilation: Always handle **methyl trichloroacetate** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[1\]](#)[\[4\]](#)
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[\[5\]](#)

Handling and Storage Procedures

- Handling:
 - Avoid direct physical contact with the chemical.[\[1\]](#)
 - Do not eat, drink, or smoke in areas where **methyl trichloroacetate** is handled.[\[1\]](#)[\[4\]](#)[\[7\]](#)

- Wash hands and face thoroughly after handling.[4][5]
- Use explosion-proof equipment and take measures to prevent the buildup of electrostatic charge.[4][5]
- Keep away from sources of ignition, flames, and hot surfaces.[1][4][5]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][4][5]
 - Keep containers tightly closed.[1][4][5]
 - Store locked up and away from incompatible materials such as oxidizing agents, alkali metals, and trimethylamine.[3][4][5]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor immediately.[4][5]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Call a poison center or doctor if you feel unwell.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[4][5]
Ingestion	Rinse mouth. Immediately call a poison center or doctor. Do NOT induce vomiting.[4][5][11]

Spill and Leak Procedures

- Small Spills: Absorb the spill with a suitable inert material (e.g., dry sand, earth, vermiculite).
[4]
- Large Spills: Evacuate the area. Contain the spill by bunding. Prevent the product from entering drains.[4]
- General: Use personal protective equipment during cleanup. Ensure adequate ventilation. Eliminate all ignition sources.[2]

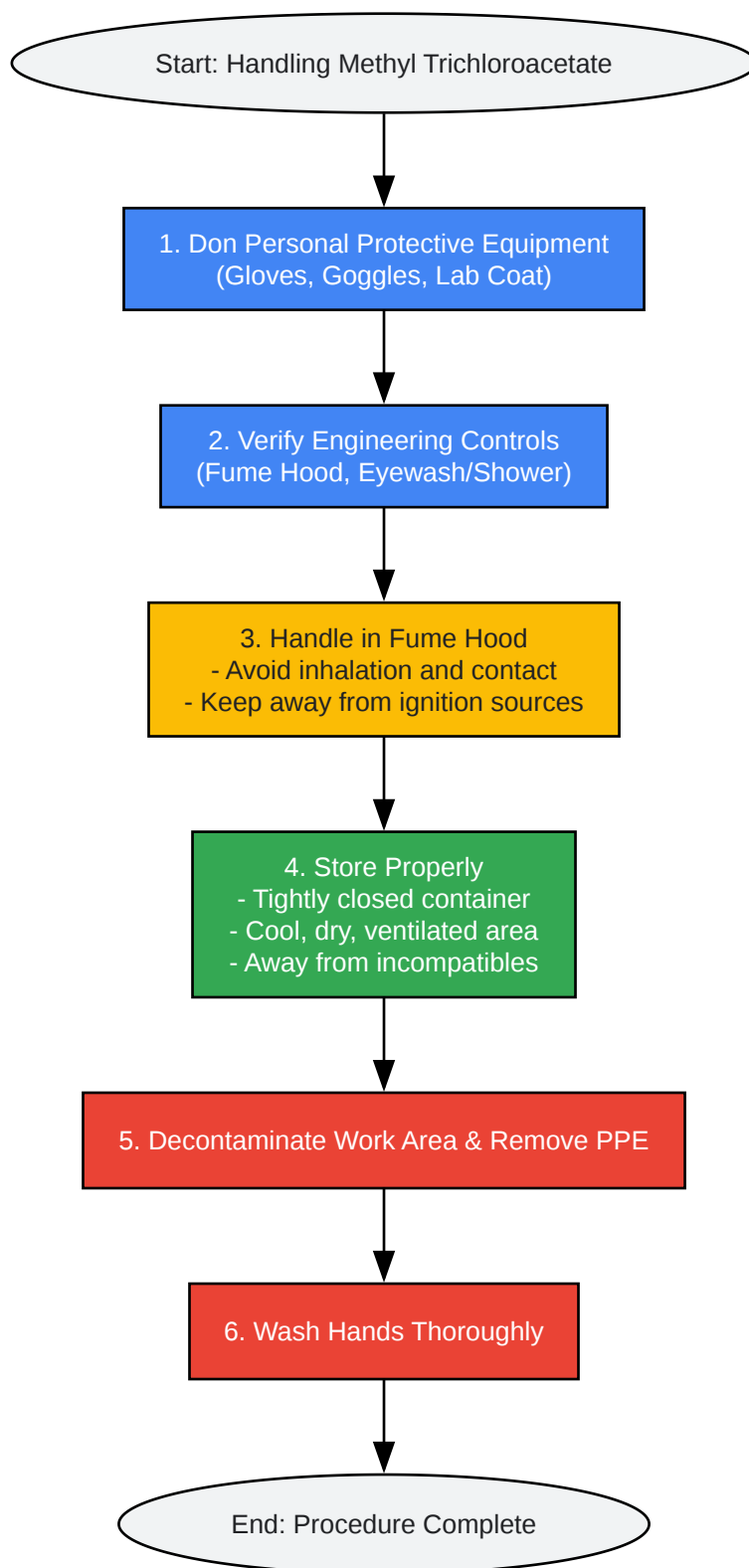
Incompatibility and Decomposition

Understanding the chemical incompatibilities of **methyl trichloroacetate** is vital to prevent hazardous reactions.

- Incompatible Materials:
 - Strong Oxidizing Agents: May cause a vigorous, exothermic reaction.[3]
 - Strong Bases/Caustic Solutions: Interaction can generate heat.[3]
 - Alkali Metals and Hydrides: Can generate flammable hydrogen gas.[3]
 - Trimethylamine: Reacts violently, especially when heated.[1][3]
- Hazardous Decomposition Products:
 - When heated to decomposition, it emits toxic fumes of chlorine (Cl-).[1]
 - Fire will produce irritating, corrosive, and/or toxic gases.[1][2][3]

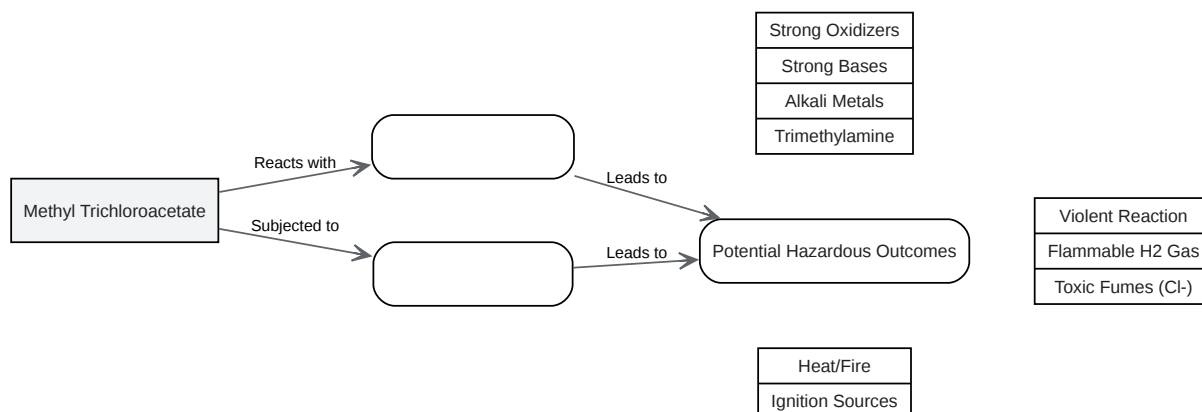
Visualizing Safety Protocols

The following diagrams illustrate key safety workflows and logical relationships for handling **methyl trichloroacetate**.



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Caption: A workflow for the safe handling of **methyl trichloroacetate**.



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Caption: Incompatibility and decomposition risks of **methyl trichloroacetate**.

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